

Personal protective equipment for handling 2,3-Diethylaniline

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Compound of Interest

Compound Name: 2,3-Diethylaniline

Cat. No.: B2634724

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Essential Safety and Handling of 2,3-Diethylaniline

Disclaimer: A specific Safety Data Sheet (SDS) for **2,3-Diethylaniline** was not readily available through the conducted searches. The following guidance is based on the safety data for the closely related isomers, N,N-diethylaniline and 2,6-diethylaniline. It is imperative to consult the specific SDS for **2,3-Diethylaniline** upon acquisition for definitive safety protocols.

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2,3-Diethylaniline**. The operational and disposal plans herein are designed to ensure the safe handling of this chemical in a laboratory setting.

Hazard Summary

Based on data for related isomers, **2,3-Diethylaniline** should be treated as a substance that is toxic if swallowed, in contact with skin, or inhaled.[1][2][3][4] It may cause skin irritation and potential damage to organs through prolonged or repeated exposure.[2][3][4][5] It is also considered toxic to aquatic life with long-lasting effects.[2]

Physical and Chemical Properties (for N,N-Diethylaniline and 2,6-Diethylaniline)

Property	Value	Source
Appearance	Liquid	[4]
Boiling Point	217 °C (N,N-diethylaniline)	[2][4]
Flash Point	88 °C (closed cup) (N,N-diethylaniline)	[4]
Density	0.938 g/mL at 25 °C (N,N-diethylaniline)	[2][4]
Vapor Pressure	1 mmHg at 49.7 °C (N,N-diethylaniline)	[4]
Vapor Density	5.2 (vs air) (N,N-diethylaniline)	[4]

Operational Plan: Safe Handling

1. Engineering Controls:

- Always handle **2,3-Diethylaniline** in a properly functioning chemical fume hood.[3]
- Ensure a safety shower and eyewash station are readily accessible.

2. Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required for splash hazards.	Protects against splashes and vapors.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene). Always inspect gloves for integrity before use.	Prevents skin contact and absorption.
Skin and Body Protection	Laboratory coat. A chemical-resistant apron and sleeves are recommended when handling larger quantities.	Protects against skin contact.
Respiratory Protection	A NIOSH-approved respirator with organic vapor cartridges may be necessary for operations with a high potential for aerosolization or if engineering controls are not sufficient.	Prevents inhalation of toxic vapors.

3. Handling Procedures:

- Before handling, ensure all necessary PPE is donned correctly.
- Visually inspect the container for any damage or leaks.
- Handle and open the container with care.[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Avoid inhalation of vapor or mist.[\[5\]](#)
- Keep away from heat, sparks, and open flames.[\[2\]](#)

- Use only in a well-ventilated area.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[3\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

4. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and acids.[\[5\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[3\]](#)
- Store locked up.[\[3\]](#)

Disposal Plan

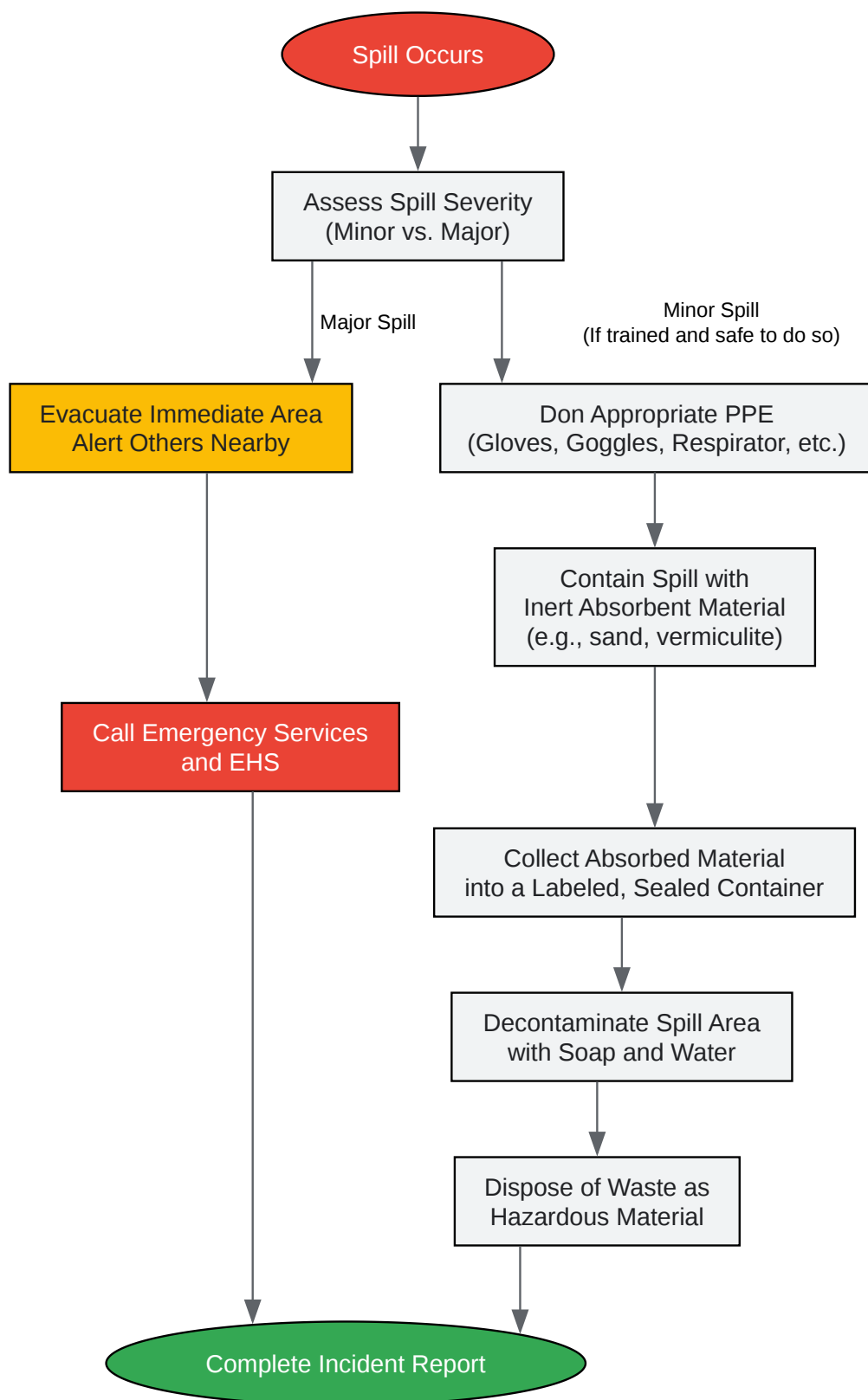
1. Waste Collection:

- Collect all waste containing **2,3-Diethylaniline** in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless explicitly instructed to do so by your institution's environmental health and safety (EHS) department.

2. Disposal Method:

- Dispose of contents and container in accordance with local, state, and federal regulations.
- This material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
- Do not allow the product to enter drains.[\[3\]](#)

Emergency Procedures: Spill Response Workflow



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Caption: Workflow for responding to a **2,3-Diethylaniline** spill.

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